

Personal protective equipment for handling 3,5-Dibromosalicylaldehyde

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Compound of Interest

Compound Name: 3,5-Dibromosalicylaldehyde

Cat. No.: B1199182

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Essential Safety and Handling Guide for 3,5-Dibromosalicylaldehyde

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling **3,5-Dibromosalicylaldehyde**. Adherence to these guidelines is critical for ensuring personal safety and minimizing environmental impact.

Hazard Identification and Classification

3,5-Dibromosalicylaldehyde is classified as a hazardous substance. The primary hazards are summarized below.

Signal Word: Warning^[1]

Hazard Statements:

- H302 + H312: Harmful if swallowed or in contact with skin.^[1]
- H315: Causes skin irritation.^{[1][2][3]}
- H319: Causes serious eye irritation.^{[1][2][3]}
- H335: May cause respiratory irritation.^{[1][2]}

- H400: Very toxic to aquatic life.[2][3][4]

Physical and Chemical Properties

A summary of key quantitative data for **3,5-Dibromosalicylaldehyde** is provided in the table below for easy reference.

Property	Value	Source
Molecular Formula	C ₇ H ₄ Br ₂ O ₂	[1]
Molecular Weight	279.91 g/mol	[1]
Appearance	Dark yellow, Powder Solid	
Melting Point	80 - 84 °C / 176 - 183.2 °F	[5]
Solubility	Methanol: soluble 25 mg/mL, clear, yellow to brown	[6][7]

Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **3,5-Dibromosalicylaldehyde**. The following equipment must be worn at all times.

- Eye Protection: Wear chemical safety goggles or a face shield.[1][4] Standard safety glasses are not sufficient.
- Skin Protection:
 - Wear chemical-resistant gloves (e.g., nitrile).[1][4]
 - Wear a lab coat or chemical-resistant coveralls.[1]
- Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced. [5] A dust mask (type N95 or equivalent) is recommended for handling the solid form.[6][7]
- Footwear: Wear closed-toe, chemical-resistant shoes.

Step-by-Step Handling and Storage Procedures

Handling:

- Ventilation: Always handle **3,5-Dibromosalicylaldehyde** in a well-ventilated area, preferably within a chemical fume hood.[\[1\]](#)[\[5\]](#)
- Avoid Contact: Avoid contact with skin and eyes.[\[1\]](#) Do not breathe dust.[\[1\]](#)
- Hygiene: Wash hands thoroughly after handling.[\[5\]](#) Do not eat, drink, or smoke in the handling area.[\[1\]](#)
- Clothing: Remove and wash contaminated clothing before reuse.[\[1\]](#)

Storage:

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[1\]](#)[\[5\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[5\]](#)

Emergency Procedures and First Aid

Immediate response is crucial in the event of exposure.

- Eye Contact: Immediately rinse with plenty of water, also under the eyelids, for at least 15 minutes.[\[1\]](#)[\[5\]](#) Seek medical attention.[\[1\]](#)[\[5\]](#)
- Skin Contact: Wash off immediately with soap and plenty of water while removing all contaminated clothing and shoes.[\[1\]](#)[\[5\]](#) Seek medical attention.[\[1\]](#)[\[5\]](#)
- Inhalation: Move the person to fresh air. If not breathing, give artificial respiration.[\[5\]](#) Seek medical attention.[\[5\]](#)
- Ingestion: Call a poison center or doctor/physician if you feel unwell.[\[1\]](#) Rinse mouth.[\[5\]](#) Do not ingest. If swallowed then seek immediate medical assistance.[\[1\]](#)

Spill and Disposal Plan

Spill Containment and Cleanup:

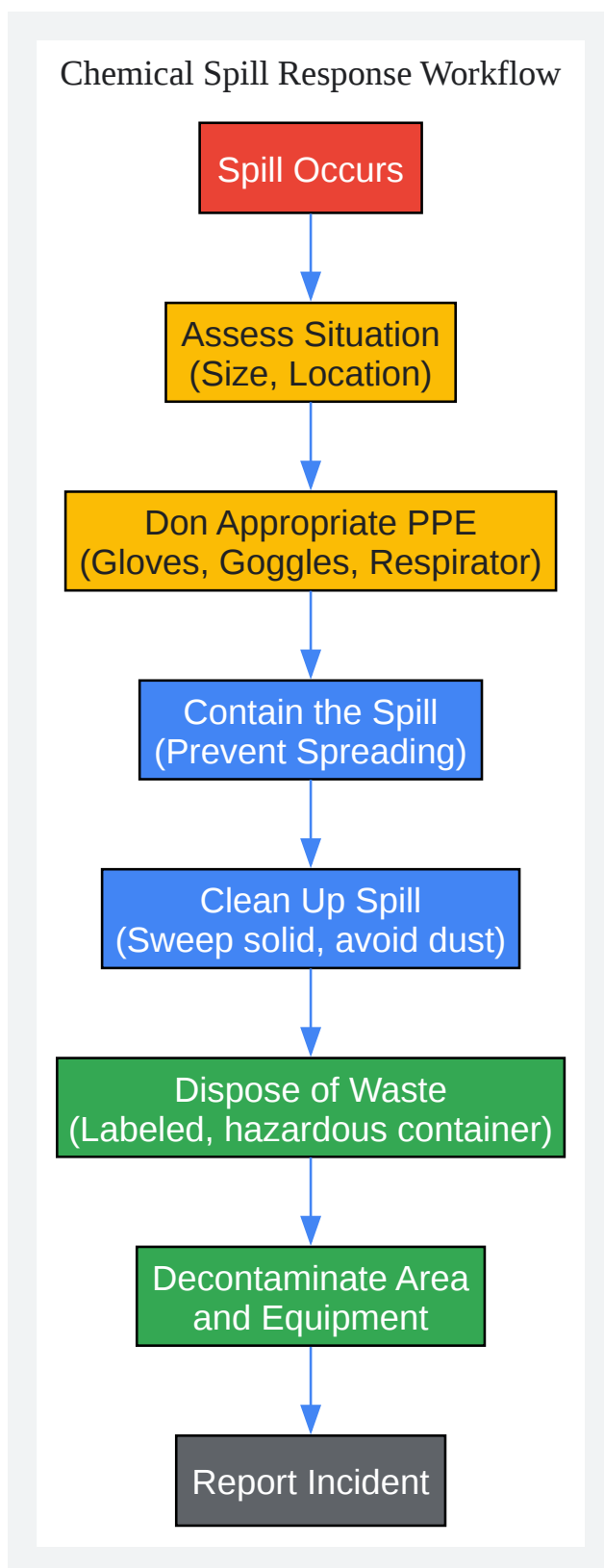
- Ensure Safety: Ensure adequate ventilation and wear appropriate PPE.
- Containment: Sweep up the spilled solid material.[\[1\]](#)[\[5\]](#) Avoid generating dust.
- Collection: Shovel the material into a suitable, labeled container for disposal.[\[1\]](#)[\[5\]](#)
- Environmental Protection: Do not let the chemical enter the environment.[\[1\]](#)[\[5\]](#) Do not flush into surface water or sanitary sewer systems.[\[1\]](#)[\[5\]](#)

Waste Disposal:

- Classification: Waste from this product is classified as hazardous.[\[1\]](#)
- Procedure: Dispose of the waste in accordance with federal, state, and local environmental control regulations.[\[1\]](#) Contaminated packaging should also be treated as hazardous waste.[\[1\]](#)

Visual Workflow

The following diagram illustrates the logical workflow for responding to a chemical spill of **3,5-Dibromosalicylaldehyde**.



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Caption: Workflow for handling a chemical spill.

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